

Gly-Val-Lys Tripeptide: An Examination of Potential Biological Significance

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Compound of Interest

Compound Name: *L-Lysine, glycyl-L-valyl-*

Cat. No.: *B15442103*

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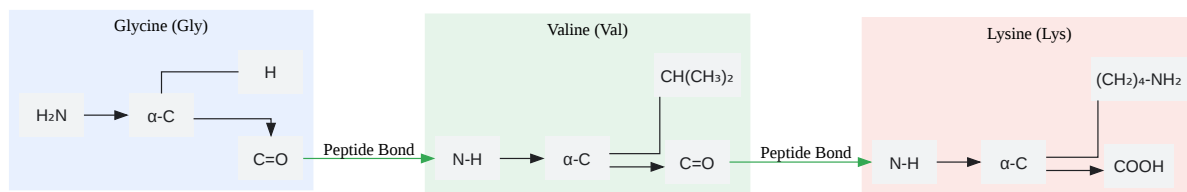
For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the current scientific understanding of the tripeptide Gly-Val-Lys (GVK). While direct research on the specific biological functions of this tripeptide is limited, this document explores its potential roles based on the individual properties of its constituent amino acids and the general principles of peptide biochemistry.

Introduction to Gly-Val-Lys

The Gly-Val-Lys tripeptide is a molecule composed of three amino acids: Glycine, Valine, and Lysine, linked by peptide bonds. Its structure dictates its potential physicochemical properties and, consequently, its possible biological interactions.

Below is a representation of the Gly-Val-Lys tripeptide structure.



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Caption: Chemical structure of the Gly-Val-Lys tripeptide.

Physicochemical Properties and Potential Biological Interactions

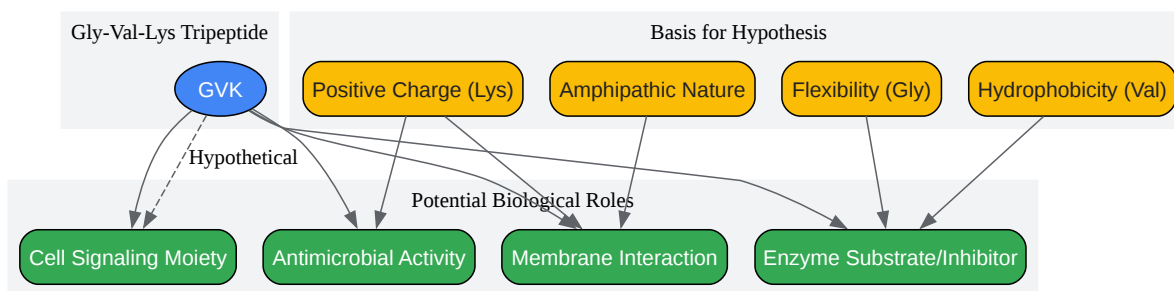
The biological activity of a peptide is intrinsically linked to the physicochemical properties of its amino acid residues.

Amino Acid	Property	Potential Contribution to Gly-Val-Lys Function
Glycine (Gly)	Smallest amino acid, achiral, provides flexibility.	May allow the peptide to adopt various conformations, potentially enabling it to interact with a wider range of biological targets.
Valine (Val)	Hydrophobic, branched-chain amino acid.	Could facilitate insertion into lipid bilayers or interaction with hydrophobic pockets of proteins.
Lysine (Lys)	Positively charged (basic), hydrophilic.	Likely to engage in electrostatic interactions with negatively charged molecules such as DNA, acidic proteins, or cell membranes.

Due to this combination of properties, the Gly-Val-Lys tripeptide is amphipathic, possessing both hydrophobic and hydrophilic characteristics. This duality suggests potential interactions at lipid-water interfaces, such as cell membranes.

Hypothetical Biological Significance and Future Research Directions

Currently, there is a notable absence of published research detailing specific biological activities, signaling pathways, or therapeutic applications for the Gly-Val-Lys tripeptide. However, based on the properties of its components and the known functions of other tripeptides, several hypothetical roles can be postulated, which may guide future research.



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